

# Essential Safety and Operational Guide for Handling 2-Chloro-3-methylaniline

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## Compound of Interest

Compound Name: 2-Chloro-3-methylaniline

Cat. No.: B1589733

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This guide provides immediate, essential safety protocols and logistical plans for handling **2-Chloro-3-methylaniline**, ensuring the well-being of laboratory personnel and adherence to safety standards. The following procedural guidance is designed to directly address operational questions, from personal protective equipment (PPE) to disposal plans, fostering a secure research environment.

## Physicochemical and Toxicological Data

A summary of key quantitative data for **2-Chloro-3-methylaniline** is presented below. This information is critical for a comprehensive risk assessment.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClN <sup>[1]</sup>
Molecular Weight	141.60 g/mol <sup>[1]</sup>
CAS Number	29027-17-6 <sup>[1]</sup>
Physical State	Typically a liquid at room temperature <sup>[2]</sup>
Boiling Point	115–117°C at 10 mmHg <sup>[2]</sup>
Purity	≥99% (via gas chromatography) <sup>[2]</sup>

Toxicological Profile:[2]

- Acute Toxicity (Oral): Toxic if swallowed.
- Acute Toxicity (Dermal): Toxic in contact with skin.
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Skin Sensitization: May cause an allergic skin reaction.[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure comprehensive protection against the hazards associated with **2-Chloro-3-methylaniline**.

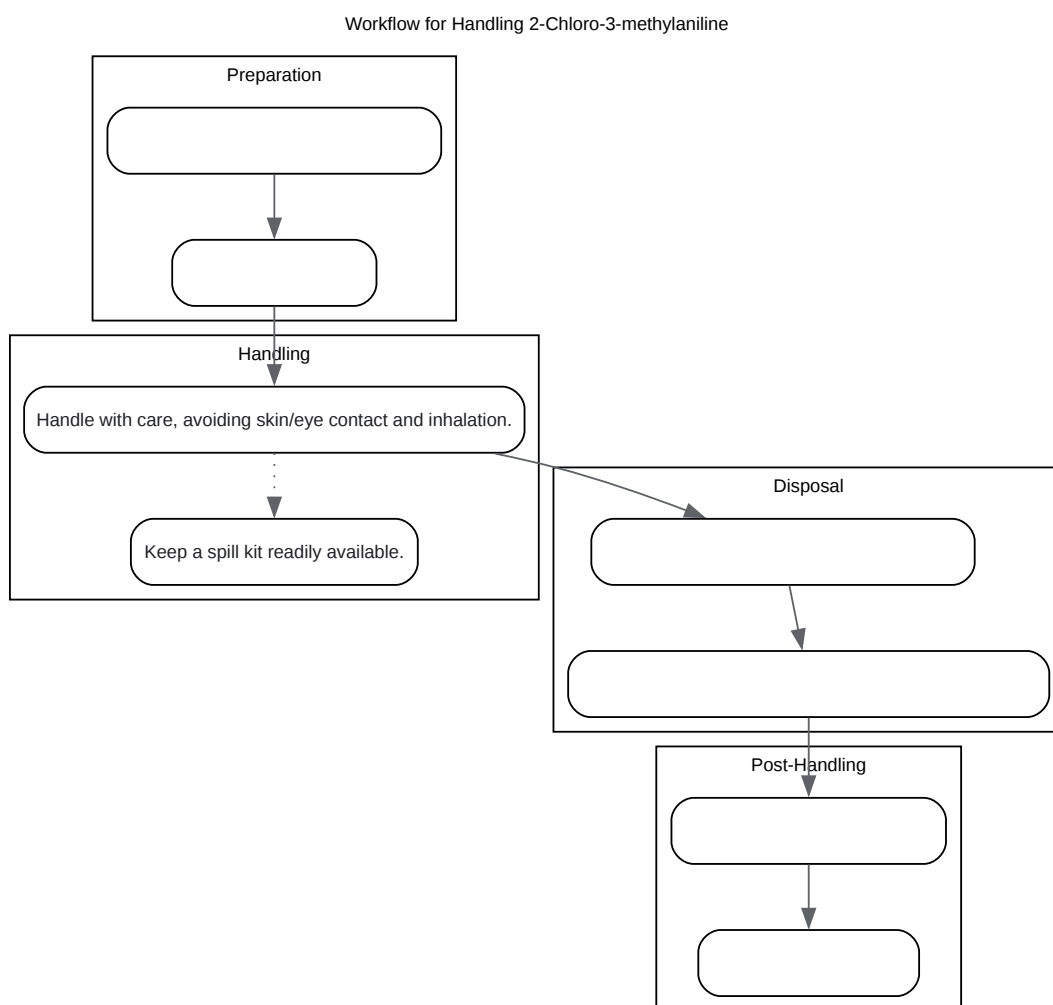
Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is recommended where splashing is a risk.[3][4]	Europe EN 166, US OSHA 29 CFR 1910.133[5]
Hand Protection	Chemical-resistant gloves (e.g., PVC). Glove suitability and durability depend on the frequency and duration of contact.[3]	Europe EN 374, US F739[3]
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is appropriate where risk assessment shows air-purifying respirators are necessary. If the respirator is the sole means of protection, use a full-face supplied air respirator.[6]	NIOSH (US) or CEN (EU)[7]
Body Protection	Protective overalls and safety footwear (e.g., rubber boots). [3]	

Important Note on PPE: Do not wear contact lenses when handling this chemical as they can absorb and concentrate irritants.[3] After using gloves, hands should be washed and dried thoroughly.[3]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing exposure and environmental impact.

## Experimental Workflow:

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Caption: Workflow for Handling **2-Chloro-3-methylaniline**.

#### Handling and Storage:

- Engineering Controls: Always handle **2-Chloro-3-methylaniline** in a well-ventilated area, preferably within a chemical fume hood.[4][8] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[5]
- Precautions for Safe Handling: Avoid all personal contact, including inhalation of vapors or mist.[6] Do not eat, drink, or smoke in the handling area.[4]
- Storage: Store in a cool, dry, and well-ventilated area in tightly sealed containers.[8] Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[8]

#### Spill Management:

- Minor Spills: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the chemical.[8] Place the absorbed material into a suitable, closed container for disposal.
- Major Spills: In the event of a large spill, evacuate the area and move upwind.[3] Wear a self-contained breathing apparatus and full protective clothing.[3] Prevent the spillage from entering drains or water courses.[3] Contain the spill and collect the material for disposal.[3]

#### Disposal Plan:

- Waste Disposal: **2-Chloro-3-methylaniline** and any contaminated materials must be disposed of as hazardous waste.[6] Offer surplus and non-recyclable solutions to a licensed disposal company.[6] Do not allow the product to enter drains.[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.[6]

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